

Personal protective equipment for handling 3-Ethoxysalicylaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethoxysalicylaldehyde

Cat. No.: B1293910

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Essential Safety and Handling Guide for 3-Ethoxysalicylaldehyde

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **3-Ethoxysalicylaldehyde**. The following procedures are designed to ensure safe operational handling and disposal, minimizing risks and ensuring a secure laboratory environment.

Hazard Identification and Safety Summary

3-Ethoxysalicylaldehyde is a chemical that requires careful handling due to its potential hazards. It is classified as a combustible solid and is known to cause skin and serious eye irritation.[1] Inhalation of dust may lead to respiratory irritation.[2] Ingestion is harmful.[3] Some safety data suggests it may be suspected of causing genetic defects and could cause organ damage through prolonged or repeated exposure.[3] The compound is also sensitive to air and should be stored under an inert atmosphere.[1][4]

GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation), H302 (Harmful if swallowed).[3][4]

Chemical and Physical Properties

A summary of the key quantitative data for **3-Ethoxysalicylaldehyde** is presented below for easy reference.

Property	Value
Molecular Formula	C ₉ H ₁₀ O ₃
Molecular Weight	166.17 g/mol [4]
Appearance	Light yellow to brown crystalline solid[1][4]
Melting Point	66-68 °C[1][4]
Boiling Point	263-264 °C[1][4]
Storage Temperature	2-8°C under inert gas[2][4]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **3-Ethoxysalicylaldehyde**, the following personal protective equipment is mandatory.

PPE Category	Specific Requirements	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[5]	Protects against splashes and airborne particles that can cause serious eye irritation.[1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat or chemical-resistant clothing.[5]	Prevents skin contact which can cause irritation.[1]
Respiratory Protection	A NIOSH-approved N95 dust mask or higher-level respirator.	Required when handling the powder to prevent inhalation of dust, which can irritate the respiratory system.[6]
Footwear	Closed-toe shoes.	Protects feet from spills and falling objects.

Operational and Disposal Plans

A systematic approach to handling, from receipt to disposal, is critical for safety.

Step-by-Step Handling and Use Protocol

- Preparation:
 - Ensure a well-ventilated work area, such as a chemical fume hood.
 - Confirm that an eyewash station and safety shower are readily accessible.[\[1\]](#)
 - Don all required personal protective equipment before handling the chemical.
- Handling:
 - Avoid creating dust when handling the solid material.[\[1\]](#)
 - Weigh and transfer the chemical within a fume hood to minimize exposure.
 - Avoid contact with skin, eyes, and clothing.[\[1\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[3\]](#)
- Storage:
 - Store the compound in its original, tightly sealed container.[\[1\]](#)
 - Keep in a cool, dry, and well-ventilated area, under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C.[\[2\]](#)[\[4\]](#)
 - Store away from incompatible materials such as oxidizing agents.[\[1\]](#)

Emergency Procedures

- Spill:
 - Evacuate the immediate area.
 - Ensure proper ventilation.
 - Wearing appropriate PPE, sweep up the spilled solid, avoiding dust generation.[\[1\]](#)

- Collect the material into a suitable, labeled container for disposal.^[1]
- Clean the spill area thoroughly.
- First Aid:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention if irritation persists.^[1]
 - Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice.^[1]
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.^[1]
 - Ingestion: Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Call a physician or poison control center immediately.^{[1][7]}

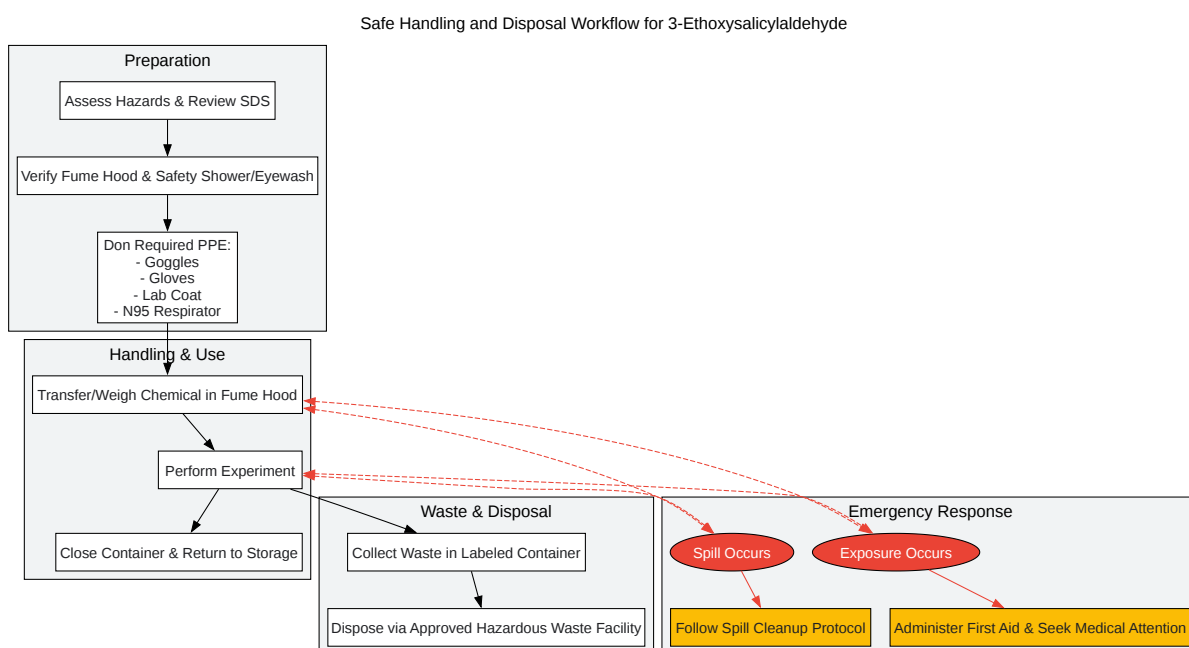
Disposal Plan

All waste containing **3-Ethoxysalicylaldehyde** must be treated as hazardous waste.

- Waste Collection:
 - Collect all waste material (including contaminated PPE) in a clearly labeled, sealed container.
- Disposal:
 - Dispose of the waste through an approved hazardous waste disposal facility.^[1] Do not dispose of it in regular trash or down the drain.

Workflow Visualization

The following diagram illustrates the standard operating procedure for safely handling **3-Ethoxysalicylaldehyde** from receipt to disposal.



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Caption: Workflow for safe handling and disposal of **3-Ethoxysalicylaldehyde**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Ethoxysalicylaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293910#personal-protective-equipment-for-handling-3-ethoxysalicylaldehyde]

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